

Laurylamine Hydrochloride: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Laurylamine hydrochloride*

Cat. No.: *B1198900*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Laurylamine hydrochloride, also known as dodecylamine hydrochloride, is a cationic surfactant with a primary amine salt structure. Its amphiphilic nature, consisting of a long hydrophobic alkyl chain and a hydrophilic ammonium headgroup, underpins its diverse applications in research and industry, including as a corrosion inhibitor, emulsifying agent, and a component in drug delivery systems. This technical guide provides a detailed examination of its chemical properties, structure, synthesis, and key experimental methodologies.

Chemical and Physical Properties

Laurylamine hydrochloride is a white to almost white crystalline powder or solid.^{[1][2]} Its fundamental physicochemical properties are summarized in the table below, providing a quantitative basis for its application in various experimental and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₈ ClN	[3][4][5]
Molecular Weight	221.81 g/mol	[3][4][5]
Melting Point	186-188 °C	[3][6]
Boiling Point	247-249 °C	[3][7]
Solubility in Water	Soluble	[4][8]
pKa (of Dodecylamine)	10.63 at 25°C	[7][9]
Appearance	White to almost white powder/crystal	[1][2]

Structural Information

The structural identity of **laurylamine hydrochloride** is well-defined, comprising a dodecylammonium cation and a chloride anion. This ionic nature is crucial to its chemical behavior and physical properties.

Identifier	Value	Source(s)
IUPAC Name	dodecan-1-amine;hydrochloride	[3]
Alternative IUPAC Name	dodecylazanium chloride	[5]
CAS Number	929-73-7	[3][4][5]
SMILES	<chem>CCCCCCCCCCCC[NH3+].[Cl-]</chem>	[3][5]
InChI	InChI=1S/C12H27N.ClH/c1-2-3-4-5-6-7-8-9-10-11-12-13;/h2-13H2,1H3;1H	[3][5]
InChIKey	TWFQJFPTTMIETC-UHFFFAOYSA-N	[3][5]

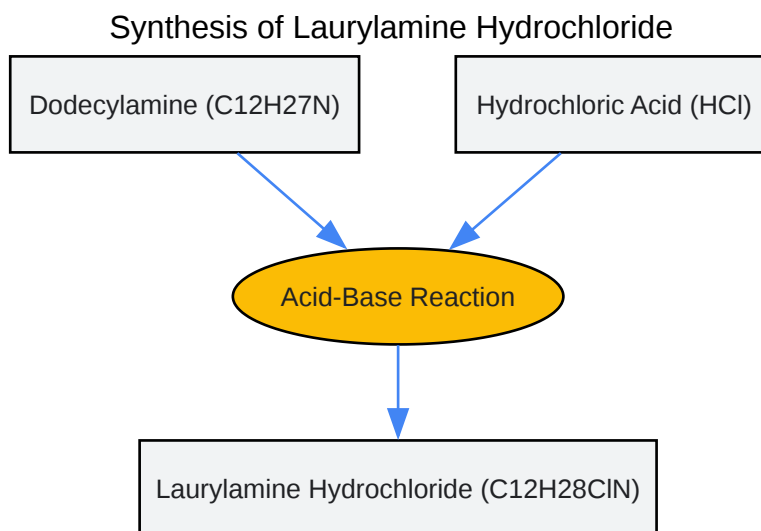
Crystal Structure

The crystalline arrangement of **laurylamine hydrochloride** has been elucidated through X-ray crystallography. The unit cell parameters for its crystal lattice are provided below.

Parameter	Value	Source(s)
Crystal System	Monoclinic	[5]
Space Group	P 1 21 1	[5]
a	5.682 Å	[5]
b	7.186 Å	[5]
c	17.775 Å	[5]
α	90°	[5]
β	92.75°	[5]
γ	90°	[5]

Synthesis and Reactivity

The synthesis of **laurylamine hydrochloride** is most commonly achieved through a straightforward acid-base reaction.



[Click to download full resolution via product page](#)

A simplified workflow for the synthesis of **laurylamine hydrochloride**.

An alternative synthetic route involves the reduction of 1-azidododecane.[3]

As a salt of a weak base and a strong acid, **laurylamine hydrochloride** exhibits specific chemical reactivity:

- Weak Base Behavior: In solution, it can neutralize stronger bases, leading to the precipitation of dodecylamine under alkaline conditions.[4]
- Hydrolysis: In aqueous solutions, it can undergo hydrolysis to form dodecylamine and hydrochloric acid.[3]
- Reaction with Oxidizing Agents: It can react with strong oxidizing agents.[4]

Experimental Protocols

Spectroscopic Characterization

Detailed structural elucidation of **laurylamine hydrochloride** relies on various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

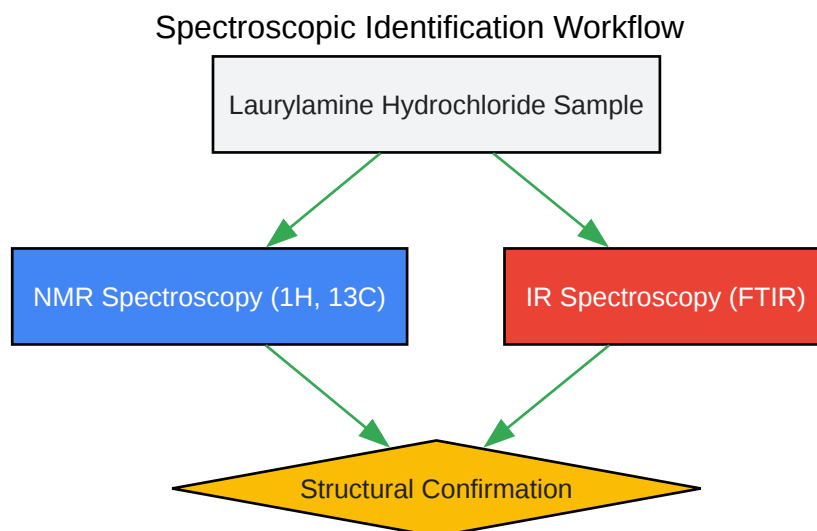
- **Objective:** To confirm the molecular structure by analyzing the chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.
- **Sample Preparation:** Dissolve a small amount of **laurylamine hydrochloride** in a suitable deuterated solvent, such as Deuterium Oxide (D_2O) or Methanol- d_4 .
- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 300 MHz or higher).
- **^1H NMR Analysis:** The spectrum is expected to show characteristic signals for the methyl (CH_3) group at the end of the alkyl chain, the methylene (CH_2) groups, and the ammonium ($-\text{NH}_3^+$) protons. The integration of these signals should correspond to the number of protons in each group.
- **^{13}C NMR Analysis:** The spectrum will display distinct signals for each unique carbon atom in the dodecyl chain. The chemical shifts will vary depending on their position relative to the ammonium group.

Infrared (IR) Spectroscopy

- **Objective:** To identify the functional groups present in the molecule.
- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer.
- **Analysis:** Key absorption bands to identify include:
 - N-H stretching vibrations of the ammonium group (typically in the range of 3200-2800 cm^{-1}).
 - C-H stretching vibrations of the alkyl chain (around 2960-2850 cm^{-1}).

- N-H bending vibrations (around 1600-1500 cm^{-1}).

The logical workflow for the spectroscopic identification of **laurylamine hydrochloride** is depicted below.



[Click to download full resolution via product page](#)

A diagram illustrating the spectroscopic workflow for structural confirmation.

Applications in Research and Development

The unique properties of **laurylamine hydrochloride** make it a valuable tool in various scientific domains.

- **Drug Delivery:** Its surfactant properties are utilized in the formation of micelles and liposomes for encapsulating and delivering therapeutic agents.[3]
- **Gene Transfection:** It can act as a non-viral vector for gene delivery by complexing with DNA to facilitate cellular uptake.[3]
- **Nanoparticle Synthesis:** It serves as a catalyst in sol-gel processes for producing silica and other nanoparticles.[3]

- Corrosion Inhibition: **Laurylamine hydrochloride** can adsorb onto metal surfaces, forming a protective layer that inhibits corrosion, particularly in acidic environments.[3]

Safety and Handling

Laurylamine hydrochloride is an irritant to the skin, eyes, and respiratory system and is harmful if swallowed.[1][3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area. In case of contact, the affected area should be rinsed thoroughly with water. For detailed safety information, consult the material safety data sheet (MSDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dodecylammonium chloride | C₁₂H₂₈ClN | CID 458426 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dodecylamine hydrochloride - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Buy Laurylamine hydrochloride | 929-73-7 [smolecule.com]
- 4. Laurylamine hydrochloride - Surfactant - 表面活性剂百科 [surfactant.top]
- 5. Dodecylamine, hydrochloride | C₁₂H₂₈ClN | CID 13582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. guidechem.com [guidechem.com]
- 7. chembk.com [chembk.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. Dodecylamine | 124-22-1 [chemicalbook.com]
- To cite this document: BenchChem. [Laurylamine Hydrochloride: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198900#laurylamine-hydrochloride-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com